

Tricarballylate: A Tool for Elucidating the Krebs Cycle

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Compound of Interest

Compound Name: *Tricarballylate*

Cat. No.: B1239880

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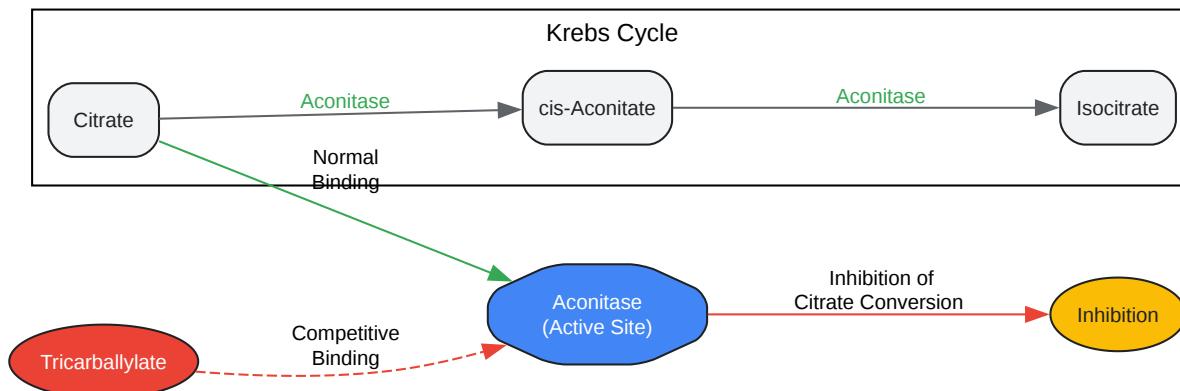
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

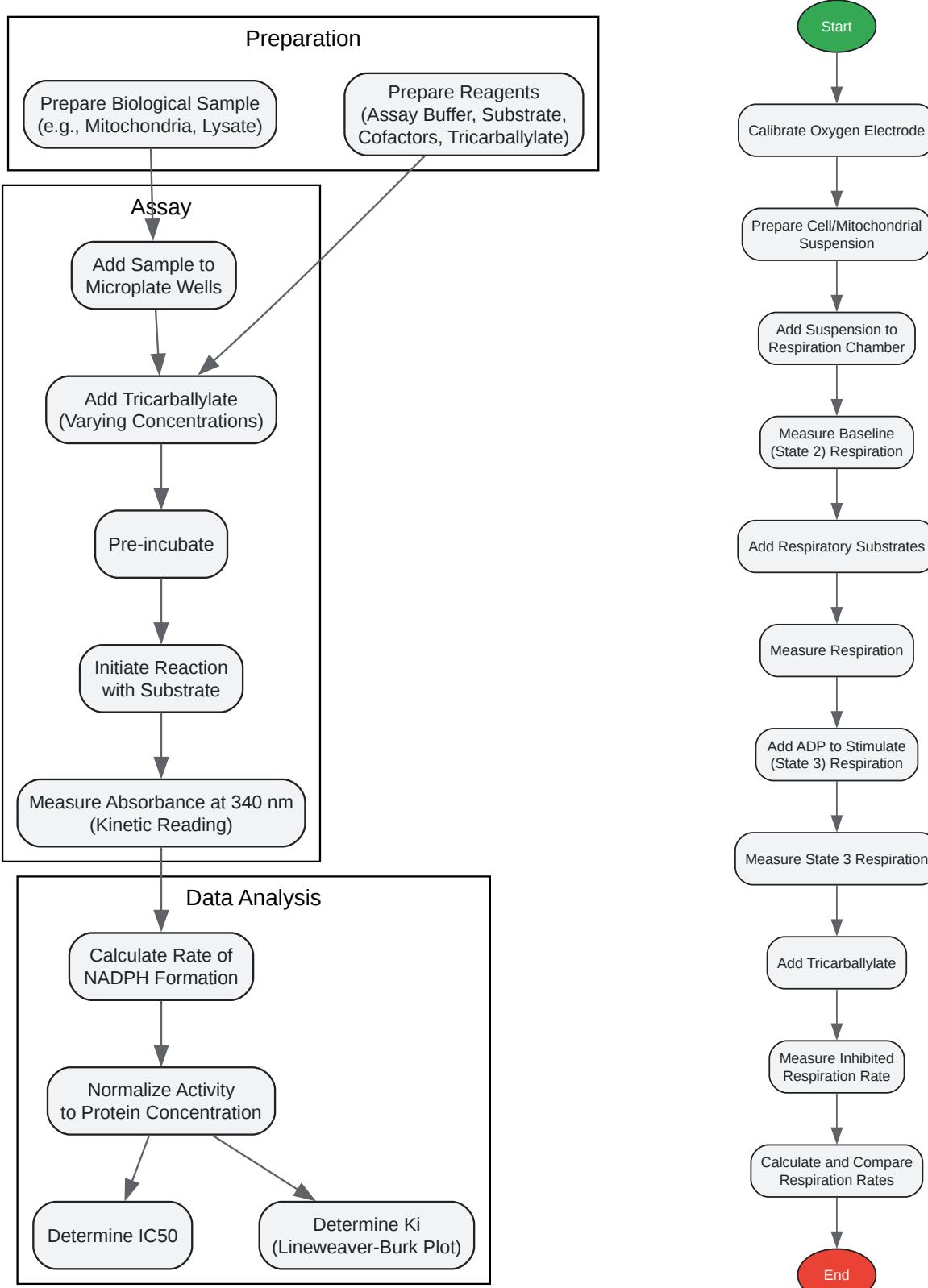
Introduction

Tricarballylic acid, or **tricarballylate**, is a tricarboxylic acid that serves as a valuable tool for studying the intricate workings of the Krebs cycle (also known as the citric acid cycle or TCA cycle). Its primary utility lies in its ability to competitively inhibit aconitase, a key enzyme that catalyzes the stereospecific isomerization of citrate to isocitrate.^{[1][2]} By blocking this crucial step, **tricarballylate** allows researchers to probe the consequences of disrupting the Krebs cycle, investigate metabolic flux, and explore the downstream effects on cellular respiration and biosynthesis. These application notes provide detailed protocols and data for utilizing **tricarballylate** as a specific inhibitor of the Krebs cycle.

Mechanism of Action

Tricarballylate acts as a competitive inhibitor of aconitase (aconitate hydratase, EC 4.2.1.3).^{[1][2]} This means that **tricarballylate** binds to the active site of the enzyme, the same site where the natural substrate, citrate, would normally bind. This binding is reversible, and the degree of inhibition is dependent on the relative concentrations of the inhibitor and the substrate. The structural similarity between **tricarballylate** and citrate allows it to effectively compete for the active site, thereby preventing the conversion of citrate to isocitrate and halting the progression of the Krebs cycle at this juncture.



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References

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- 2. Production of tricarballylic acid by rumen microorganisms and its potential toxicity in ruminant tissue metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tricarballylate: A Tool for Elucidating the Krebs Cycle]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1239880#tricarballylate-as-a-tool-for-studying-the-krebs-cycle>]

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